

An In-depth Technical Guide to the Safety of 1-Chloroethanol

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Compound of Interest

Compound Name: 1-Chloroethanol

Cat. No.: B3344066

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This guide provides a comprehensive overview of the safety information for **1-Chloroethanol**, intended for researchers, scientists, and professionals in drug development. The information is compiled from various safety data sheets and scientific resources.

Core Safety and Hazard Information

1-Chloroethanol is a halogenated alcohol with the chemical formula C_2H_5ClO .^{[1][2]} It is essential to handle this chemical with extreme caution due to its potential health hazards. It is classified as a toxic substance.^[3]

GHS Hazard Statements

While a specific, universally adopted GHS classification for **1-Chloroethanol** is not consistently available across all sources, related compounds and available data suggest the following hazards are likely. Note that many safety data sheets refer to the more common isomer, 2-Chloroethanol, which is classified as highly toxic and flammable.^{[4][5]}

- Acute Toxicity: Fatal if swallowed, in contact with skin, or if inhaled.^[5]
- Skin Corrosion/Irritation: May cause skin irritation.
- Eye Damage/Irritation: Causes serious eye damage.
- Flammability: Flammable liquid and vapor.^[4]

Quantitative Data

The following tables summarize the key quantitative data for **1-Chloroethanol**. Note that some values are predicted.

Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₂ H ₅ ClO	[1][2]
Molecular Weight	80.51 g/mol	[1][2][6]
CAS Number	594-01-4	[1][2][7]
Appearance	Colorless liquid	[3]
Boiling Point	101.6 ± 23.0 °C (Predicted)	[1][8]
Density	1.136 ± 0.06 g/cm ³ (Predicted)	[1][8]
pKa	12.06 ± 0.20 (Predicted)	[1][8]
LogP	0.56350	[1]
Hydrogen Bond Donor Count	1	[1]
Hydrogen Bond Acceptor Count	1	[1]

Toxicity Data

Detailed toxicological data for **1-Chloroethanol** is limited. The data for the closely related isomer, 2-Chloroethanol, is often cited and is provided here for context, clearly marked as such.

Parameter	Value	Species	Route	Notes
LD50 (2-Chloroethanol)	89 mg/kg	Rat	Oral	[9]
LD50 (2-Chloroethanol)	~416 mg/kg	Rat (female)	Dermal	[10]
LD50 (2-Chloroethanol)	260 mg/kg	Guinea Pig	Dermal	[10]

Exposure Limits

Exposure limits are typically established for more common chemicals. For the isomer 2-Chloroethanol, the following limits have been set:

Organization	Limit	Notes
OSHA (PEL)	5 ppm (16 mg/m ³)	8-hour time-weighted average (TWA) for skin
NIOSH (REL)	1 ppm (3 mg/m ³)	Ceiling limit for skin
ACGIH (TLV)	1 ppm (3.3 mg/m ³)	Ceiling limit for skin

Experimental Protocols

Detailed experimental protocols for the safety testing of **1-Chloroethanol** are not readily available in the public domain. However, a general approach for assessing the acute dermal toxicity of a substance like **1-Chloroethanol**, based on standard OECD guidelines, is outlined below.

General Protocol for Acute Dermal Toxicity Study (Adapted from OECD 402)

- Objective: To determine the acute toxicity of **1-Chloroethanol** when applied to the skin.

- Test Animals: Healthy, young adult rats (e.g., Sprague-Dawley), typically 8-12 weeks old. Both sexes are used.
- Preparation: Approximately 24 hours before the test, the fur is removed from the dorsal area of the trunk of the test animals.
- Dose Administration:
 - The test substance is applied uniformly over an area that is approximately 10% of the total body surface area.
 - A range of doses is used to determine the LD50 value.
 - The substance is held in contact with the skin with a porous gauze dressing and non-irritating tape for a 24-hour exposure period.
- Observation:
 - Animals are observed for mortality, and signs of toxicity (e.g., changes in skin and fur, eyes, and mucous membranes, and also respiratory, circulatory, autonomic and central nervous systems, and somatomotor activity and behavior pattern) at least once a day for 14 days.
 - Body weights are recorded weekly.
 - At the end of the study, all animals are subjected to gross necropsy.
- Data Analysis: The LD50 is calculated using a standard statistical method (e.g., probit analysis).

Visualizations

Logical Relationship: First Aid for 1-Chloroethanol Exposure

The following diagram illustrates the immediate first aid procedures to be followed in case of exposure to **1-Chloroethanol**.

First Aid Procedures for **1-Chloroethanol** Exposure

Experimental Workflow: Handling a Chemical Spill

This diagram outlines a standard workflow for responding to a spill of **1-Chloroethanol**.

Workflow for **1-Chloroethanol** Spill Response

Signaling Pathway: General Cytotoxicity of Halogenated Hydrocarbons

While a specific signaling pathway for **1-Chloroethanol**-induced toxicity is not well-documented, halogenated hydrocarbons, in general, can induce cytotoxicity through mechanisms like oxidative stress and covalent binding to cellular macromolecules. The diagram below illustrates a generalized pathway.

Generalized Cytotoxicity Pathway

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